

The Discovery and Synthesis of p-Menthan-7-ol: A Technical Literature Review

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Compound of Interest

Compound Name: *p*-Menthan-7-ol

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Abstract

This technical guide provides a comprehensive literature review on the discovery and synthesis of **p-Menthan-7-ol**, a significant fragrance and flavor compound. Primarily targeting researchers, scientists, and professionals in drug development and chemical synthesis, this document details the historical context of its discovery by Firmenich chemists A.F. Thomas and G. Ohloff in the 1970s. It outlines the key synthetic methodologies, focusing on the catalytic hydrogenation of cuminaldehyde, and presents detailed experimental protocols. Quantitative data, including physical properties, spectroscopic characteristics, and reaction yields, are systematically tabulated for clarity and comparative analysis. Visual diagrams generated using Graphviz are included to illustrate the primary synthesis pathway and the experimental workflow, providing a clear and concise overview of the process.

Introduction

p-Menthan-7-ol, systematically known as 4-(isopropyl)cyclohexylmethanol, is a monoterpene alcohol valued for its fresh, clean, and floral aroma, often reminiscent of lily-of-the-valley (muguet).[1][2] It is widely used as a fragrance ingredient in a variety of consumer products, including perfumes, cosmetics, soaps, and detergents.[3] Commercially, it is well-known under the trade name Mayol®, produced by Firmenich.[4] The commercial product is typically a mixture of its cis and trans stereoisomers, with the cis isomer being the major component and contributing significantly to its characteristic scent.[2][3] This review focuses on the seminal work that led to the discovery and development of the synthesis of this important alicyclic compound.

Historical Context and Discovery

The discovery of **p-Menthan-7-ol** can be traced back to the early 1970s through the work of A.F. Thomas and G. Ohloff at the Swiss fragrance and flavor company Firmenich SA. Their research into alicyclic compounds for use in perfumery led to the synthesis and characterization of **p-Menthan-7-ol**. The key findings and methodologies were disclosed in Swiss patent CH 581592, filed in 1973, and subsequently in US patent 3,993,604 in 1976.[1] These patents laid the groundwork for the industrial production of **p-Menthan-7-ol**.

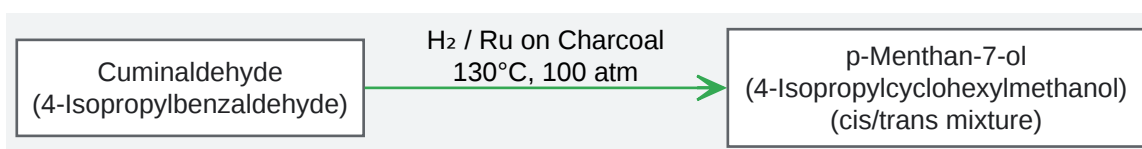
Synthesis of p-Menthan-7-ol

The primary and most commercially viable route for the synthesis of **p-Menthan-7-ol** is the catalytic hydrogenation of cuminaldehyde (4-isopropylbenzaldehyde).[3] Another potential starting material mentioned in the literature is β -pinene.[3] This review will focus on the well-documented synthesis from cuminaldehyde.

The process involves the reduction of both the aromatic ring and the aldehyde functional group of cuminaldehyde. This transformation is typically achieved in a single step using a suitable catalyst under high pressure and temperature.

Synthesis Pathway from Cuminaldehyde

The overall synthetic transformation is as follows:



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Caption: Synthesis of **p-Menthan-7-ol** from Cuminaldehyde.

Experimental Protocols

The following experimental protocol is based on the methodology described for the synthesis of 4-Isopropyl-cyclohexylmethanol, which is consistent with the early discoveries.[5]

Objective: To synthesize a mixture of cis- and trans-4-isopropyl-cyclohexylmethanol from cuminaldehyde.

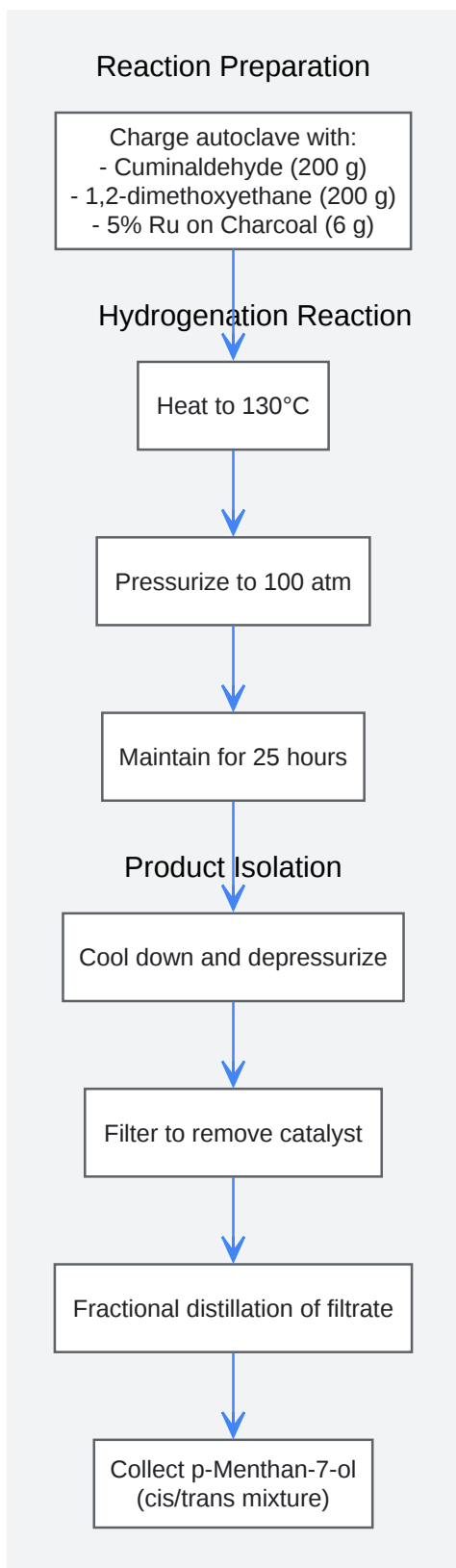
Materials:

- Cuminaldehyde (200 g)
- 1,2-dimethoxyethane (200 g)
- Ruthenium on charcoal (5%) (6 g)
- Stainless steel autoclave
- Filtration apparatus
- Fractional distillation apparatus

Procedure:

- A mixture of 200 g of cuminaldehyde, 200 g of 1,2-dimethoxyethane, and 6 g of 5% ruthenium on charcoal is placed in a stainless steel autoclave.[\[5\]](#)
- The autoclave is sealed and the reaction mixture is heated to 130°C under a pressure of 100 atm for 25 hours.[\[5\]](#)
- After the reaction period, the autoclave is cooled to room temperature and the pressure is carefully released.
- The reaction mixture is filtered to remove the ruthenium catalyst.[\[5\]](#)
- The filtrate is then subjected to fractional distillation to isolate the product.[\[5\]](#)
- The resulting product is a mixture of cis- and trans-4-isopropyl-cyclohexylmethanol.[\[5\]](#)

Experimental Workflow



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Caption: Experimental workflow for **p-Menthan-7-ol** synthesis.

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀ O	[6]
Molecular Weight	156.27 g/mol	[6]
Appearance	Clear, colorless liquid	[3]
Odor	Fresh, clean, floral, muguet	[1][2]
Boiling Point	215-217 °C	[3]
Density	0.912-0.920 g/cm ³ at 20°C	[6]
Refractive Index	1.466-1.471 at 20°C	[6]
Solubility	Practically insoluble in water; Soluble in ethanol	[6]

Reaction Yield and Isomer Composition

Parameter	Value	Reference(s)
Yield	85%	[5]
cis:trans Isomer Ratio	70:30 (by weight)	[5]
Commercial cis Isomer Content	60-80%	[2][3]
Commercial trans Isomer Content	20-40%	[2][3]

Spectroscopic Data

Technique	Key Data Points	Reference(s)
^{13}C NMR	Data available in public databases.	[6]
IR Spectroscopy	Data available in public databases.	[6]
Mass Spectrometry (GC-MS)	Data available in public databases.	[6]

Biological Activity and Signaling Pathways

p-Menthan-7-ol is primarily utilized for its organoleptic properties as a fragrance and flavoring agent.[6] A review of the existing scientific literature reveals no significant research into its specific interactions with biological signaling pathways in the context of drug development. Its safety for use in consumer products has been assessed, with a focus on dermatological effects such as skin sensitization.[4]

Conclusion

The discovery of **p-Menthan-7-ol** by researchers at Firmenich in the 1970s marked a notable advancement in the field of fragrance chemistry. The development of a robust synthesis via the catalytic hydrogenation of cuminaldehyde has enabled its large-scale production and widespread use in the fragrance industry. This review has provided a detailed account of the historical discovery, a comprehensive experimental protocol for its synthesis, and a compilation of its key quantitative data. While its biological activities beyond sensory perception are not a current area of extensive research, **p-Menthan-7-ol** remains a cornerstone of modern perfumery.

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